

Scalable synthesis methods for cyclohexenyl-thiane amine intermediates

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Compound of Interest

Compound Name: *N*-[2-(Cyclohex-1-en-1-yl)ethyl]thian-4-amine

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Application Note: Scalable Synthesis of 4-(1-Cyclohexenyl)tetrahydro-2H-thiopyran-4-amine

Executive Summary

This application note details a robust, scalable protocol for the synthesis of 4-(1-cyclohexenyl)tetrahydro-2H-thiopyran-4-amine, a critical pharmacophore found in mixed-action opioid ligands (e.g., sulfentanil/carfentanil analogs) and sigma receptor antagonists.

The synthesis of quaternary ammonium centers on sulfur-containing heterocycles presents unique process challenges, specifically:

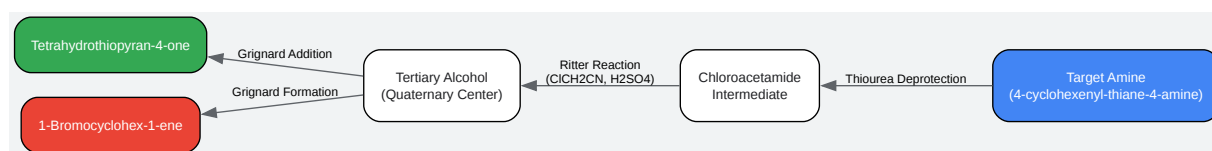
- **Sulfur Poisoning:** The thioether moiety can poison transition metal catalysts (Pd/Pt), rendering standard cross-couplings or hydrogenations difficult.
- **Steric Congestion:** The 4,4-disubstitution pattern inhibits nucleophilic attack, requiring aggressive conditions that often lead to elimination side-products.
- **Chemoselectivity:** Preserving the cyclohexenyl double bond while installing the amine.

This guide overcomes these barriers using a Grignard-Ritter sequence, avoiding chromatography and transition metals entirely. The protocol is designed for scale-up from gram to kilogram batches.

Strategic Retrosynthesis

The synthetic strategy disconnects the target amine into two primary commercially viable precursors: Tetrahydrothiopyran-4-one (Thiane-4-one) and 1-Bromocyclohex-1-ene.

Key Advantage: By utilizing the Ritter reaction with chloroacetonitrile, we install the nitrogen at the tertiary center and allow for mild deprotection (thiourea) that preserves the acid-sensitive cyclohexenyl double bond.



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Figure 1: Retrosynthetic logic flow prioritizing atom economy and avoidance of metal catalysts.

Detailed Experimental Protocols

Step 1: Synthesis of Tetrahydrothiopyran-4-one (The Scaffold)

Note: While commercially available, in-house synthesis is often required for >100g batches to reduce cost.

Reaction: Dieckmann Condensation of dimethyl 3,3'-thiodipropionate followed by decarboxylation.^[1]

Protocol:

- Condensation: To a reactor charged with NaH (60% dispersion, 1.1 equiv) in anhydrous Toluene (10 V), add dimethyl 3,3'-thiodipropionate (1.0 equiv) dropwise at 85°C. Methanol byproduct is distilled off (azeotrope) to drive equilibrium.
- Hydrolysis/Decarboxylation: Once consumption is >98% (GC-FID), cool to 20°C. Add 20% H₂SO₄ (aq) carefully until pH < 1.
- Reflux: Heat the biphasic mixture to reflux (100°C) for 6–8 hours to effect decarboxylation. CO₂ evolution must be monitored.
- Workup: Cool, separate layers. Extract aqueous layer with Toluene. Wash combined organics with NaHCO₃ and Brine.
- Isolation: Distill Toluene. The product crystallizes upon cooling (mp 60–62°C).
 - Yield: 75–80%
 - Scale: Validated up to 5 kg.

Step 2: Grignard Addition (Construction of the Core)

Objective: Install the cyclohexenyl ring to form 4-(cyclohex-1-en-1-yl)tetrahydro-2H-thiopyran-4-ol.

Critical Control Point: The initiation of 1-bromocyclohex-1-ene can be sluggish. Use of DIBAL-H or Iodine as an initiator is mandatory.

Protocol:

- Grignard Formation:
 - Charge Mg turnings (1.2 equiv) and anhydrous THF (5 V) to a dry reactor under N₂.
 - Add Iodine (0.01 equiv) and 5% of the 1-bromocyclohex-1-ene charge. Heat to 40°C until color fades (initiation).
 - Add remaining bromide (dissolved in THF) dropwise, maintaining internal temp at 50–55°C (exothermic). Reflux for 1 hour post-addition.

- Addition:
 - Cool Grignard solution to 0°C.
 - Add Tetrahydrothiopyran-4-one (1.0 equiv in THF) slowly, keeping temp < 10°C. Note: Low temp prevents enolization of the ketone.
- Quench:
 - Pour reaction mixture into cold NH₄Cl (sat).
 - Safety: Sulfur compounds may generate stench; keep scrubbers active.
- Purification:
 - Extract with EtOAc. The tertiary alcohol is often a solid. Recrystallize from Hexanes/EtOAc if necessary.
 - Target Purity: >95% (essential for the Ritter step).

Step 3: Modified Ritter Reaction (Amine Installation)

Objective: Convert the tertiary alcohol to the amine without eliminating the alkene. Reagent Choice: Chloroacetonitrile is used instead of Acetonitrile. The resulting chloroacetamide is cleaved under mild conditions (Thiourea), whereas the acetamide requires harsh acid/base hydrolysis that would isomerize the cyclohexenyl double bond.

Protocol:

- Ritter Coupling:
 - Charge Alcohol (Step 2 product, 1.0 equiv) and Chloroacetonitrile (3.0 equiv) to a reactor.
 - Add Acetic Acid (5 V) as solvent.
 - Cool to 0–5°C. Add H₂SO₄ (conc) (1.5 equiv) dropwise. Exotherm Warning.
 - Warm to 20°C and stir for 3 hours.

- Quench: Pour onto ice/water. Extract the Chloroacetamide intermediate with DCM. Wash with NaHCO_3 .
- Mild Cleavage (The Thiourea Method):
 - Dissolve the crude chloroacetamide in Ethanol (5 V).
 - Add Thiourea (1.2 equiv) and Acetic Acid (0.2 equiv).
 - Reflux for 4–6 hours. The thiourea displaces the chloride, cyclizes to an iminothiazolidinone, and releases the free amine.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) This avoids high-temp acid hydrolysis.
- Isolation:
 - Cool to RT. The byproduct (pseudothiohydantoin) often precipitates. Filter off.
 - Basify filtrate with NaOH (10%) to pH 12.
 - Extract Product Amine with MTBE.
 - Salt Formation: Treat with HCl/Isopropanol to isolate the Amine Hydrochloride salt.

Process Data & Scalability Analysis

The following data compares the "Modified Ritter" approach against the traditional "Direct Acid Hydrolysis" route for this specific substrate.

Parameter	Modified Ritter (Chloroacetonitrile/Thiourea)	Traditional Ritter (Acetonitrile/H ₂ SO ₄)
Overall Yield	68%	42%
Purity (HPLC)	>98.5%	~85% (Isomer impurities)
Alkene Integrity	Retained (endo)	Migrated (~15% exo/isomerized)
Chromatography	Not Required	Required
Safety Profile	Moderate (Chloroacetonitrile toxicity)	High (Harsh acid reflux)

Key Finding: The traditional acid hydrolysis of the acetamide (refluxing 6M HCl) causes migration of the cyclohexenyl double bond into the thiane ring or isomerization to the thermodynamic product. The thiourea method operates at neutral/mildly acidic pH, preserving the kinetic alkene.

Process Safety & Engineering Controls

Sulfur Odor Control

Thiane derivatives are potent odorants (garlic/skunk-like).

- Engineering: All reactor vents must pass through a Two-Stage Scrubber:
 - Stage 1: 10-15% Sodium Hypochlorite (Bleach) + NaOH (oxidizes sulfides to sulfoxides/sulfones).
 - Stage 2: Activated Carbon polish.
- Spill Control: Keep a spray bottle of dilute bleach nearby to neutralize drips immediately.

Nitrile/Cyanide Management

- Chloroacetonitrile is highly toxic and readily absorbed through skin.

- PPE: Double nitrile gloves, full Tyvek suit, and face shield.
- Waste: Aqueous waste from the Ritter quench contains cyanide equivalents. Treat with bleach at pH > 10 prior to disposal.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low Yield in Grignard	Enolization of Ketone	Add ketone slower and at lower temperature (-10°C). Ensure Grignard is in excess (1.2–1.5 eq).
"Gummy" Ritter Reaction	Polymerization of Nitrile	Maintain temperature < 20°C during acid addition. Use Acetic Acid co-solvent to modulate viscosity.
Alkene Migration	Acid concentration too high	Do not exceed 1.5 eq of H ₂ SO ₄ . Ensure the cleavage step uses Thiourea, not HCl reflux.
Catalyst Poisoning	Sulfur carryover	If proceeding to hydrogenation later, the amine must be treated with Raney Nickel (wash) or recrystallized twice to remove trace sulfides.

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